

Verifizierung der entzündungshemmenden Eigenschaften kommerzieller Melissen-Nahrungsergänzungsmittel: Ein vergleichender Leitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Melissate*

Cat. No.: *B1234502*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser Leitfaden bietet einen objektiven Vergleich der entzündungshemmenden Eigenschaften verschiedener Extrakte von *Melissa officinalis* (Zitronenmelisse), basierend auf veröffentlichten experimentellen Daten. Ziel ist es, eine wissenschaftliche Grundlage für die Bewertung und Auswahl von kommerziellen Melissen-Nahrungsergänzungsmitteln zur potenziellen therapeutischen Nutzung zu schaffen.

Zusammenfassung der wichtigsten Erkenntnisse

Die entzündungshemmende Wirkung der Zitronenmelisse wird hauptsächlich auf ihren hohen Gehalt an phenolischen Verbindungen, insbesondere Rosmarinsäure, sowie auf Flavonoide wie Quercetin und Apigenin zurückgeführt.^{[1][2]} Diese bioaktiven Substanzen entfalten ihre Wirkung über verschiedene molekulare Mechanismen, darunter die Hemmung von pro-inflammatorischen Zytokinen, die Modulation des NF-κB-Signalwegs und die Hemmung der Cyclooxygenase-2 (COX-2).^{[1][2][3]}

Obwohl direkte vergleichende Studien an Marken-Nahrungsergänzungsmitteln rar sind, liefert die Analyse von im Labor hergestellten Extrakten wertvolle Einblicke in die Auswirkungen unterschiedlicher Extraktionsmethoden auf die phytochemische Zusammensetzung und die

biologische Aktivität. Eine vergleichende Studie von Draginic et al. (2022) zeigte, dass sowohl wässrige als auch ethanolische Extrakte eine signifikante entzündungshemmende Wirkung aufweisen, die mit der des Standard-Entzündungshemmers Indomethacin vergleichbar ist.^[2]^[4]^[5] Studien an kommerziellen Produkten deuten darauf hin, dass insbesondere pulverisierte Extrakte eine hohe Konzentration an Rosmarinsäure aufweisen können.

Vergleichende Analyse der Extrakte

Die nachstehenden Tabellen fassen die quantitativen Daten aus der Vergleichsstudie von Draginic et al. (2022) zusammen, die drei verschiedene Laborextrakte untersuchte: einen ethanolischen Mazerat (E1), einen wässrigen Extrakt (E2) und einen ethanolischen Extrakt unter Rückfluss (E3). Diese Daten dienen als Surrogat für den Vergleich verschiedener Arten von kommerziell erhältlichen Nahrungsergänzungsmitteln.

Phytochemische Zusammensetzung

Parameter	E1 (Ethanolischer Mazerat)	E2 (Wässriger Extrakt)	E3 (Ethanolischer Extrakt, Rückfluss)
Gesamtphenole (mg GAE/g)	155.3 ± 1.8	144.2 ± 2.5	158.4 ± 3.1
Gesamtflavonoide (mg RE/g)	35.1 ± 0.9	45.6 ± 1.1	36.2 ± 0.8
Rosmarinsäure (µg/mg)	38.92 ± 0.14	25.81 ± 0.11	40.15 ± 0.19
Quercetin (µg/mg)	0.41 ± 0.01	0.89 ± 0.01	0.35 ± 0.01

GAE: Gallussäure-Äquivalente; RE: Rutin-Äquivalente. Daten aus Draginic et al. (2022).^[2]

In-vivo entzündungshemmende Wirkung (Carrageenan-induziertes Rattenpfotenödem)

Behandlungsgruppe (Dosis)	Ödemhemmung nach 6h (%)
Kontrolle	0%
Indomethacin (10 mg/kg)	76.67%
E1 (200 mg/kg)	63.89%
E2 (100 mg/kg)	69.44%
E3 (200 mg/kg)	Nicht signifikant

Daten aus Draginic et al. (2022).[\[2\]](#)[\[4\]](#)[\[5\]](#)

Detaillierte experimentelle Protokolle

In-vivo-Analyse der entzündungshemmenden Wirkung

Modell: Carrageenan-induziertes Pfotenödem bei Ratten.[\[2\]](#)[\[6\]](#)

Methodik:

- Tierauswahl: Männliche Wistar-Albinoratten mit einem Gewicht von 200-250 g werden verwendet.
- Gruppierung: Die Tiere werden in Kontroll- und Behandlungsgruppen eingeteilt (n=6 pro Gruppe). Eine Gruppe erhält den Standard-Entzündungshemmer (z. B. Indomethacin, 10 mg/kg), während die anderen Gruppen die zu testenden Melissenextrakte in verschiedenen Dosierungen (z. B. 50, 100, 200 mg/kg) per oraler Sonde erhalten. Die Kontrollgruppe erhält das Vehikel (z. B. destilliertes Wasser).
- Induktion der Entzündung: Eine Stunde nach der Verabreichung der Testsubstanzen wird eine subplantare Injektion von 0,1 ml einer 1%igen Carrageenan-Lösung in die linke Hinterpfote jeder Ratte vorgenommen, um ein lokales Ödem zu induzieren.
- Messung des Ödems: Das Pfotenvolumen wird unmittelbar vor der Carrageenan-Injektion und dann stündlich für 6 Stunden danach mit einem Plethysmometer gemessen.

- Datenanalyse: Die prozentuale Hemmung des Ödems wird nach der folgenden Formel berechnet: $[(V_c - V_t) / V_c] * 100$, wobei V_c das mittlere Pfotenvolumen der Kontrollgruppe und V_t das mittlere Pfotenvolumen der Behandlungsgruppe ist.

Phytochemische Analyse mittels HPLC

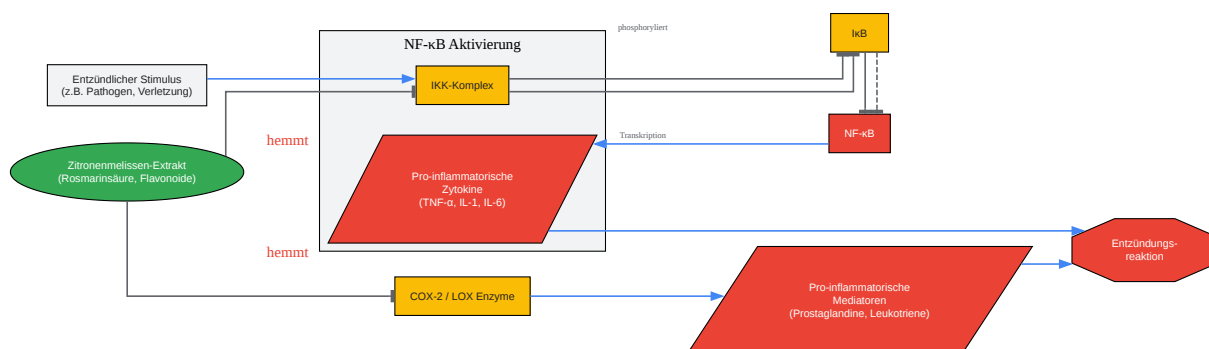
Ziel: Quantifizierung von Rosmarinsäure und anderen phenolischen Verbindungen.

Methodik:

- Probenvorbereitung: Die getrockneten und pulverisierten Melissenextrakte werden in einem geeigneten Lösungsmittel (z. B. 70%iges Ethanol) gelöst, im Ultraschallbad behandelt und durch einen 0,45-µm-Spritzenfilter filtriert.
- Chromatographische Bedingungen:
 - Säule: C18-Umkehrphasensäule (z. B. 250 mm x 4,6 mm, 5 µm).
 - Mobile Phase: Ein Gradientensystem, typischerweise bestehend aus (A) 0,1%iger Ameisensäure in Wasser und (B) Acetonitril.
 - Flussrate: 1,0 ml/min.
 - Detektion: UV-Detektor bei 330 nm.
- Quantifizierung: Die Konzentrationen der Verbindungen werden durch Vergleich der Peakflächen mit denen von analytischen Standards (z. B. Rosmarinsäure, Quercetin) unter Verwendung einer Kalibrierungskurve bestimmt.

Visualisierung von Signalwegen und Arbeitsabläufen

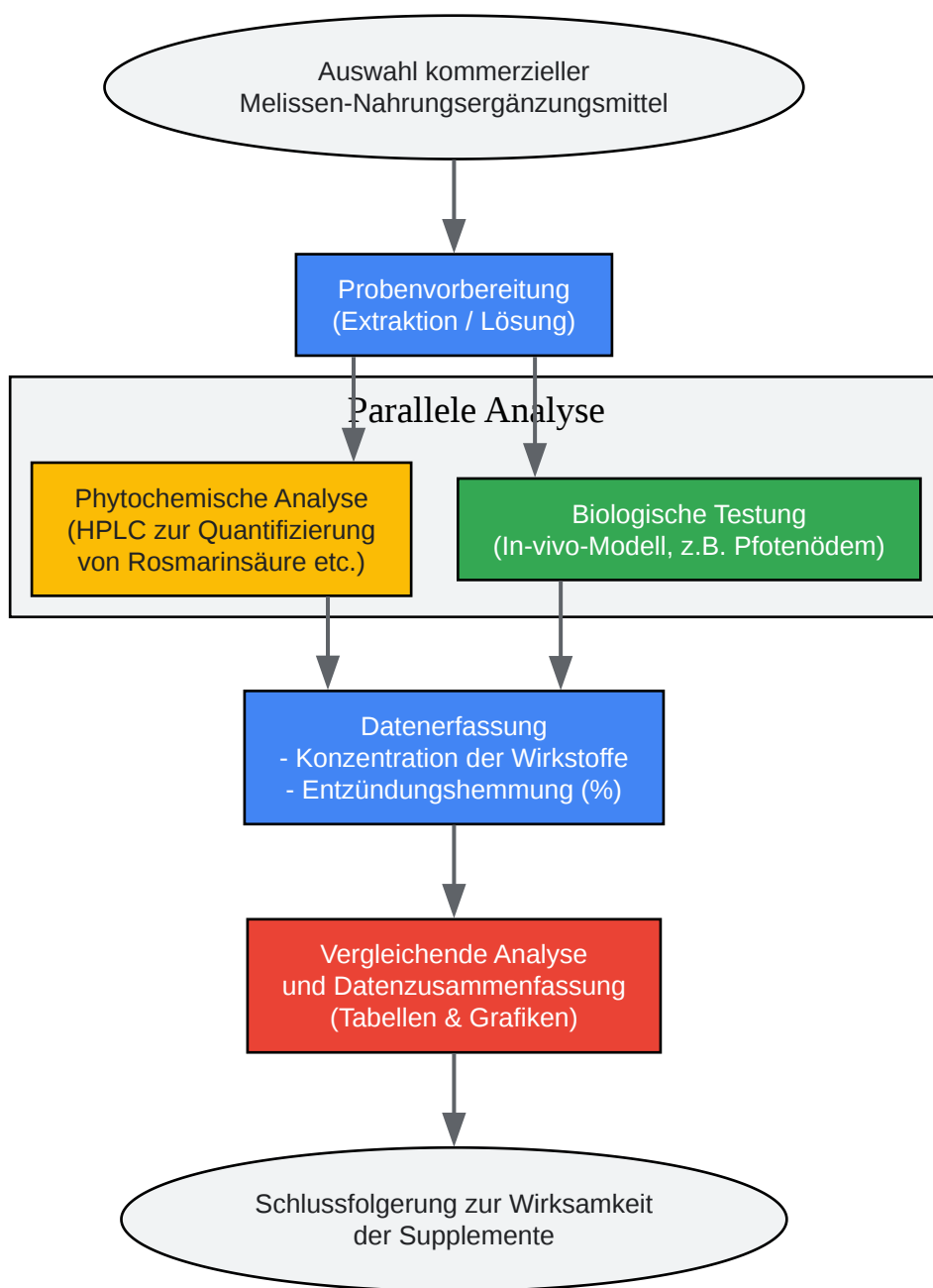
Entzündungshemmender Signalweg der Zitronenmelisse



[Click to download full resolution via product page](#)

Abbildung 1: Hemmung pro-inflammatorischer Signalwege durch Zitronenmelisse.

Allgemeiner experimenteller Arbeitsablauf



[Click to download full resolution via product page](#)

Abbildung 2: Arbeitsablauf zur vergleichenden Bewertung von Melissen-Supplementen.

Schlussfolgerung

Die verfügbare wissenschaftliche Literatur belegt die entzündungshemmenden Eigenschaften von *Melissa officinalis*-Extrakten, die in erster Linie durch ihre phenolischen Bestandteile vermittelt werden. Die Extraktionsmethode hat einen signifikanten Einfluss auf die

Konzentration dieser Wirkstoffe und somit auf die potenzielle Wirksamkeit. Wässrige und ethanolische Extrakte haben sich in präklinischen Modellen als wirksam erwiesen.[2][4] Kommerzielle pulverisierte Extrakte können hohe Konzentrationen des wichtigen Biomarkers Rosmarinsäure enthalten, was auf ein starkes entzündungshemmendes Potenzial hindeutet.

Für Fachleute in der Arzneimittelentwicklung ist es entscheidend, die Standardisierung von kommerziellen Nahrungsergänzungsmitteln auf spezifische bioaktive Verbindungen wie Rosmarinsäure zu überprüfen. Zukünftige Studien sollten sich auf direkte vergleichende Analysen von im Handel erhältlichen Markenprodukten konzentrieren, um deren Qualität und Wirksamkeit endgültig zu validieren.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Clinical Efficacy and Tolerability of Lemon Balm (Melissa officinalis L.) in Psychological Well-Being: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Anti-inflammatory and Antioxidant Effects of Melissa officinalis Extracts: A Comparative Study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. performancelab.com [performancelab.com]
- 4. brieflands.com [brieflands.com]
- 5. researchgate.net [researchgate.net]
- 6. In Vivo Potential Anti-Inflammatory Activity of Melissa officinalis L. Essential Oil - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Verifizierung der entzündungshemmenden Eigenschaften kommerzieller Melissen-Nahrungsergänzungsmittel: Ein vergleichender Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234502#verifying-the-anti-inflammatory-properties-of-commercial-lemon-balm-supplements]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com